

ONO-3307: A Technical Overview of its Protease Inhibitory Mechanism

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Compound of Interest

Compound Name: ONO-3307

Cat. No.: B1677311

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Abstract

ONO-3307 is a synthetic, broad-spectrum protease inhibitor that has demonstrated significant potential in the management of diseases mediated by excessive protease activity, such as thrombosis and disseminated intravascular coagulation (DIC). This technical guide provides a comprehensive overview of the mechanism of action of **ONO-3307**, detailing its inhibitory effects on various proteases, its impact on cellular functions, and its efficacy in preclinical models. The information is compiled from available scientific literature to support further research and development efforts in this area.

Core Mechanism of Action: Competitive Protease Inhibition

ONO-3307, chemically known as 4-sulfamoylphenyl-4-guanidinobenzoate methanesulfonate, functions as a competitive inhibitor of a range of serine proteases.^[1] This mechanism involves the molecule binding to the active site of the enzyme, thereby preventing the natural substrate from binding and being cleaved. The inhibitory activity of **ONO-3307** is particularly potent against key enzymes involved in the coagulation and fibrinolytic cascades.

Quantitative Inhibitory Profile

The inhibitory potency of **ONO-3307** against several key proteases has been quantified by determining the inhibition constant (K_i), which represents the concentration of the inhibitor required to produce half-maximum inhibition. A lower K_i value indicates a higher binding affinity and more potent inhibition.

Target Protease	K_i Value (μM)
Trypsin	0.048 ^[1]
Thrombin	0.18 ^{[1][2]}
Plasma Kallikrein	0.29 ^{[1][2]}
Plasmin	0.31 ^{[1][2]}
Pancreatic Kallikrein	3.6 ^{[1][2]}
Chymotrypsin	47 ^{[1][2]}

Cellular and In Vivo Pharmacodynamics

Beyond direct enzyme inhibition, **ONO-3307** exhibits important effects on cellular responses involved in inflammatory and thrombotic processes.

Inhibition of Leukocyte-Mediated Processes

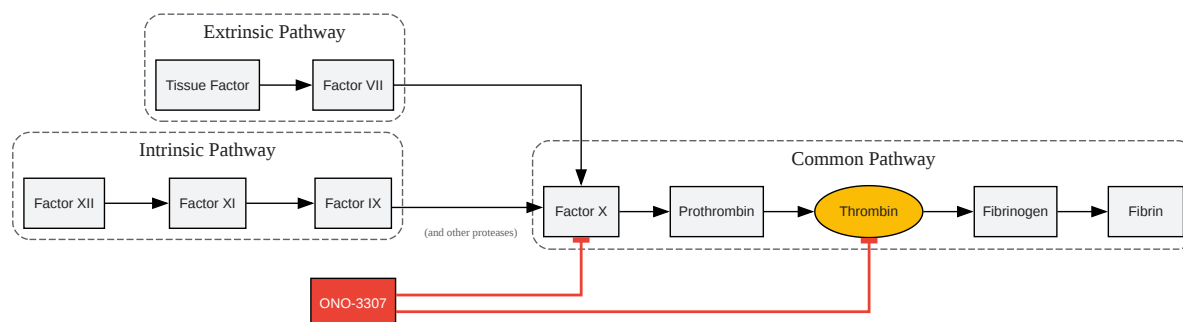
ONO-3307 has been shown to inhibit the release of elastase from leukocytes stimulated with N-formyl-Met-Leu-Phe (fMLP) and the release of tissue thromboplastin (tissue factor) from endotoxin-stimulated leukocytes.^[1] These actions suggest a role for **ONO-3307** in modulating the inflammatory components of thrombosis and DIC.

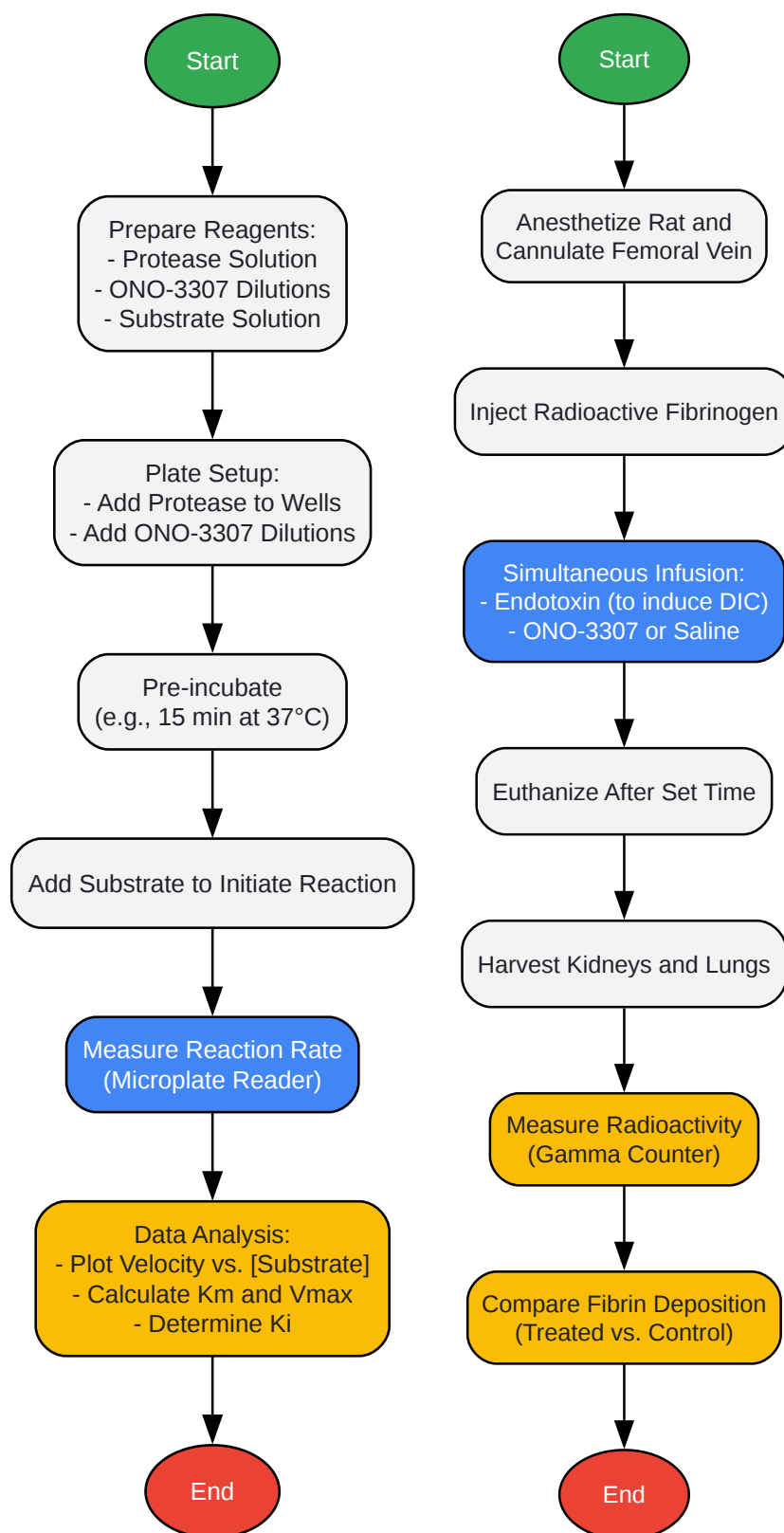
Efficacy in a Preclinical Model of Thrombosis

In an experimental rat model of disseminated intravascular coagulation (DIC), **ONO-3307** demonstrated significant therapeutic efficacy.^[1] Continuous intravenous infusion of **ONO-3307** at a dose of 10 mg/kg/hr completely prevented the deposition of radioactive fibrin in the kidneys and lungs, key target organs for damage in DIC.^[1]

Signaling Pathways and Logical Relationships

The mechanism of action of **ONO-3307** can be visualized through its interactions with key signaling pathways, primarily the coagulation cascade.





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References

- 1. Inhibitory effects of ONO-3307 on various proteases and tissue thromboplastin in vitro and on experimental thrombosis in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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